

Comprehensive Technical Guide: Purity Analysis of 8-Methoxyquinolin-3-amine Hydrochloride

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Compound of Interest

Compound Name: 8-Methoxyquinolin-3-amine
hydrochloride

Cat. No.: B13473034

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Executive Summary & Compound Profile

The analysis of **8-Methoxyquinolin-3-amine hydrochloride** (CAS: 139392-56-0 for the dihydrochloride salt) presents unique chromatographic challenges due to the basicity of the quinoline nitrogen and the lability of the primary amine at the 3-position. Unlike 4-amino or 8-amino isomers (e.g., Chloroquine, Primaquine), the 3-amino position is electronically distinct, affecting both its pKa and its degradation pathways.

This guide defines a Self-Validating Analytical Workflow designed to detect regioisomeric impurities, quantify counter-ion stoichiometry, and ensure stability during storage.

Chemical Identity

Property	Detail
IUPAC Name	8-Methoxyquinolin-3-amine hydrochloride (typically dihydrochloride)
Structure	Quinoline core, Methoxy (-OCH ₃) at C8, Primary Amine (-NH ₂) at C3
Formula	C ₁₀ H ₁₀ N ₂ O[1] · xHCl (Target x=2 for dihydrochloride)
Molecular Weight	174.20 g/mol (Free Base) / ~247.12 g/mol (2HCl salt)
Critical pKa	~4.5 (Ring N), ~3.8 (3-NH ₂ conjugate acid)
Solubility	High in water/methanol; low in non-polar solvents.

Impurity Fate Mapping & Synthetic Origins

To validate purity, one must first predict impurities based on the synthetic logic. The 3-amino functionality is rarely introduced via direct nitration (which favors C5/C8). It is typically accessed via Curtius rearrangement of carboxylic acids or Buchwald-Hartwig amination of 3-haloquinolines.

DOT Diagram: Impurity Fate Mapping

The following diagram illustrates the potential origin of impurities based on a standard bromination/amination synthetic route.

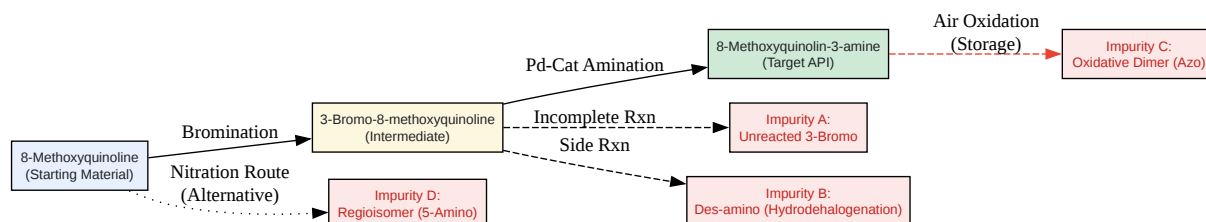


Figure 1: Synthetic Origin of Impurities

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Caption: Figure 1 maps the genesis of key impurities. Note that oxidative dimerization (Impurity C) is a critical storage stability risk for primary aromatic amines.

Primary Purity Analysis: UPLC-PDA-MS

Standard acidic mobile phases (Formic acid/TFA) often cause severe peak tailing for aminoquinolines due to interaction with residual silanols on the column stationary phase.

Strategic Choice: We utilize a High-pH Reverse Phase method. At pH 10, both the quinoline ring and the primary amine are deprotonated (neutral), increasing hydrophobicity and eliminating silanol interactions. This results in sharper peaks and higher sensitivity for impurities.

Protocol 1: High-pH UPLC Method

- Instrument: UPLC with PDA (Photodiode Array) and QDa/Single Quad MS.
- Column: Hybrid Silica C18 (e.g., Waters XBridge BEH C18 or Phenomenex Gemini NX), 2.1 x 100 mm, 1.7 μ m. Reason: Hybrid particles withstand high pH.
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0 with NH_4OH).
- Mobile Phase B: Acetonitrile (LC-MS Grade).

- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.
- Detection: UV 254 nm (primary), 280 nm; MS (ESI+).

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.0	95	5	Initial
1.0	95	5	Hold
8.0	5	95	Linear
10.0	5	95	Hold
10.1	95	5	Re-equilibrate

| 13.0 | 95 | 5 | End |

System Suitability Criteria (Self-Validating):

- Tailing Factor (Tf): Must be < 1.5 for the main peak. (High pH usually yields Tf ~1.1).
- Resolution (Rs): > 2.0 between Target and Impurity A (3-Bromo precursor).
- Precision: %RSD of peak area < 1.0% (n=6 injections).

Counter-ion Stoichiometry (Chloride Content)

Since the compound is a hydrochloride salt (likely dihydrochloride due to two basic nitrogens), confirming the stoichiometry is vital for molecular weight calculations in dosing.

Protocol 2: Potentiometric Titration

- Principle: Argentometric titration where Ag^+ reacts with Cl^- to precipitate AgCl .
- Reagent: 0.1 N Silver Nitrate (AgNO_3).

- Solvent: Water:Methanol (50:50) + 1 mL Nitric Acid (to prevent carbonate interference).
- Electrode: Silver/Sulfide Ion-Selective Electrode (ISE) or Ag ring electrode.
- Calculation:
 - Theoretical Cl for 2HCl salt: ~28.7%.
 - Theoretical Cl for 1HCl salt: ~16.9%.

Structural Confirmation & Regioisomer Check

Mass spectrometry confirms the mass, but cannot distinguish the 3-amino from the 5-amino or 8-amino regioisomers. NMR is required.

Protocol 3: ¹H-NMR Analysis

- Solvent: DMSO-d₆ (prevents exchange of amine protons compared to D₂O).
- Key Diagnostic Signals:
 - Methoxy: Singlet at ~4.0 ppm (Integration 3H).
 - Amine: Broad singlet at ~5.5–6.5 ppm (Integration 2H). Note: In salt form, these may appear as broad ammonium peaks >8 ppm unless neutralized.
 - C3-H vs C2-H/C4-H: The 3-amino substitution pattern creates a unique splitting pattern in the aromatic region. Look for a singlet or narrow doublet for H₂ (adjacent to ring N and amine) which is distinct from the doublet-doublet patterns seen in 5- or 8-substituted quinolines.

Analytical Workflow Diagram

This workflow integrates the protocols into a logical release sequence.

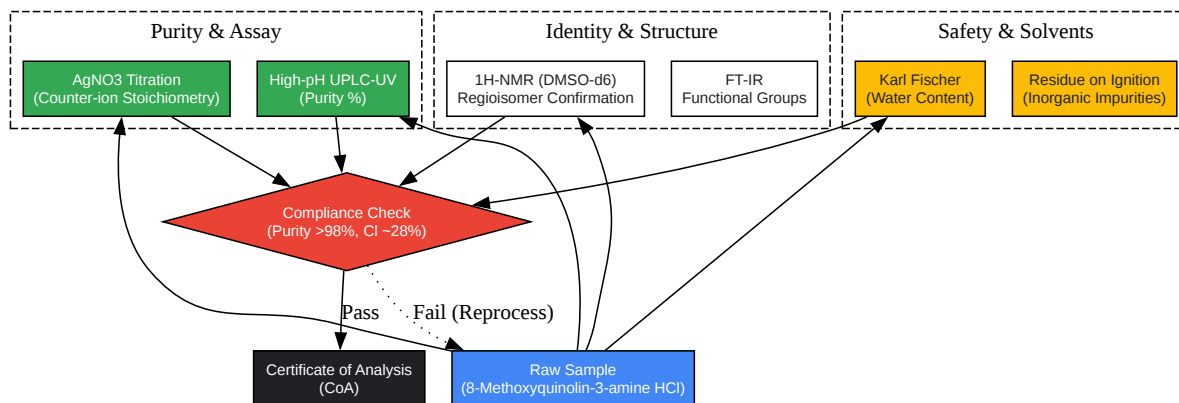


Figure 2: Integrated Analytical Workflow

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Caption: Figure 2 depicts the parallel execution of structural and quantitative assays required for CoA generation.

References

- PubChem.8-Methoxyquinolin-3-amine Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- ICH Guidelines.Validation of Analytical Procedures: Text and Methodology Q2(R1). International Council for Harmonisation. Available at: [\[Link\]](#)
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Sources

- 1. PubChemLite - 8-methoxyquinolin-3-amine (C₁₀H₁₀N₂O) [pubchemlite.lcsb.uni.lu]
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